

comparing 1-(2-Hydroxyethyl)-3-methylimidazolium chloride to other imidazolium ionic liquids

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Compound of Interest

Compound Name: 1-(2-Hydroxyethyl)-3-methylimidazolium chloride

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An Objective Comparison of **1-(2-Hydroxyethyl)-3-methylimidazolium chloride** and Other Imidazolium-Based Ionic Liquids

Introduction

Imidazolium-based ionic liquids (ILs) are a class of organic salts with low melting points, often liquid at or near room temperature. Their unique properties, including low volatility, high thermal stability, and tunable physicochemical characteristics, have made them attractive as "green" solvents and materials in a wide range of applications, from chemical synthesis and catalysis to biomass processing and electrochemistry.^{[1][2][3]} The properties of these ILs can be finely tuned by modifying the structure of the cation and the choice of the anion.

This guide provides a comparative analysis of **1-(2-hydroxyethyl)-3-methylimidazolium chloride** ($[\text{HOEtMIM}]\text{Cl}$) against two other common imidazolium chlorides: 1-ethyl-3-methylimidazolium chloride ($[\text{EMIM}]\text{Cl}$) and 1-butyl-3-methylimidazolium chloride ($[\text{BMIM}]\text{Cl}$). The primary distinction lies in the substituent at the N-1 position of the imidazolium ring: a hydroxyethyl group for $[\text{HOEtMIM}]\text{Cl}$ versus simple alkyl chains for $[\text{EMIM}]\text{Cl}$ and $[\text{BMIM}]\text{Cl}$. This structural difference, particularly the presence of a hydroxyl group, imparts distinct properties and potential applications to $[\text{HOEtMIM}]\text{Cl}$.

Physicochemical Properties

The fundamental properties of these ionic liquids are summarized below. The presence of the hydroxyl group in [HOEtMIM]Cl results in a higher molecular weight compared to its ethyl analogue, [EMIM]Cl, and influences its melting point. The trend of increasing molecular weight with the size of the alkyl or functionalized alkyl chain is also evident.

Property	1-(2-Hydroxyethyl)-3-methylimidazolium chloride ([HOEtMIM]Cl)	1-Ethyl-3-methylimidazolium chloride ([EMIM]Cl)	1-Butyl-3-methylimidazolium chloride ([BMIM]Cl)
CAS Number	61755-34-8[4][5][6]	65039-09-0[2][7]	79917-90-1[8][9]
Molecular Formula	C ₆ H ₁₁ CIN ₂ O[4][10][11][12]	C ₆ H ₁₁ CIN ₂ [2][7][13]	C ₈ H ₁₅ CIN ₂ [14]
Molecular Weight	162.62 g/mol [4][6][10][11][12]	146.62 g/mol [2][7][13]	174.67 g/mol [14]
Melting Point	83 °C[4][5][6]	77-79 °C[3][7], 87 °C[2]	~70 °C
Density	Not Available	1.341 g/cm ³ (26 °C)[2]	Not Available
GHS Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation)[10][11]	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation)[3][7]	H301 (Toxic if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H411 (Toxic to aquatic life with long lasting effects)

Applications and Performance

The choice of imidazolium IL often depends on the specific requirements of the application, such as solvent polarity, hydrogen bonding capability, and interaction with other components. The hydroxyl group in [HOEtMIM]Cl provides an additional functional handle, expanding its utility.

Application Area	1-(2-Hydroxyethyl)-3-methylimidazolium chloride ([HOEtMIM]Cl)	1-Ethyl-3-methylimidazolium chloride ([EMIM]Cl)	1-Butyl-3-methylimidazolium chloride ([BMIM]Cl)
Biomass Processing	Plays a role in the conversion of biomass to biofuels.	A well-known solvent for dissolving cellulose and lignocellulosic biomass. [2] [7]	Highly efficient direct solvent for the dissolution and regeneration of cellulose. [8]
Electrochemistry	Used as an electrolyte for the electrodeposition of metals and in advanced batteries (e.g., Al-air). [4]	Serves as a precursor for advanced electrolytes in batteries and supercapacitors. [2]	Forms organoaluminate molten salts with AlCl ₃ for use as acidic catalysts. [8]
Chemical Synthesis	Acts as a versatile solvent and catalyst in organic synthesis. [4]	Functions as a polar, non-volatile solvent to enhance selectivity in reactions like the Diels-Alder reaction. [3]	Used as a medium for alkylation reactions when combined with AlCl ₃ . [8]
Pharmaceuticals	Acts as a stabilizing agent in drug formulations, improving solubility and bioavailability of active ingredients.	Less commonly cited for direct pharmaceutical formulation.	Less commonly cited for direct pharmaceutical formulation.
Material Science	Utilized in the synthesis of polymers and nanocomposites. [11]	Enables the production of bio-based materials, fibers, and films from cellulose. [2]	Used as a plasticizer. [9]

Other Applications	Exhibits antimicrobial activity against several human pathogens. ^[4]	Applied in metal ion extraction and separation processes. [2]	Considered an emerging persistent aquatic pollutant, raising environmental concerns. ^[8]
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Experimental Protocols

General Synthesis of Imidazolium Chlorides

The synthesis of 1-alkyl-3-methylimidazolium chlorides is typically achieved through a direct quaternization reaction. The following protocol is a generalized procedure based on the synthesis of [BMIM]Cl and can be adapted for [HOEtMIM]Cl and [EMIM]Cl by selecting the appropriate chloro-compound.^[8]

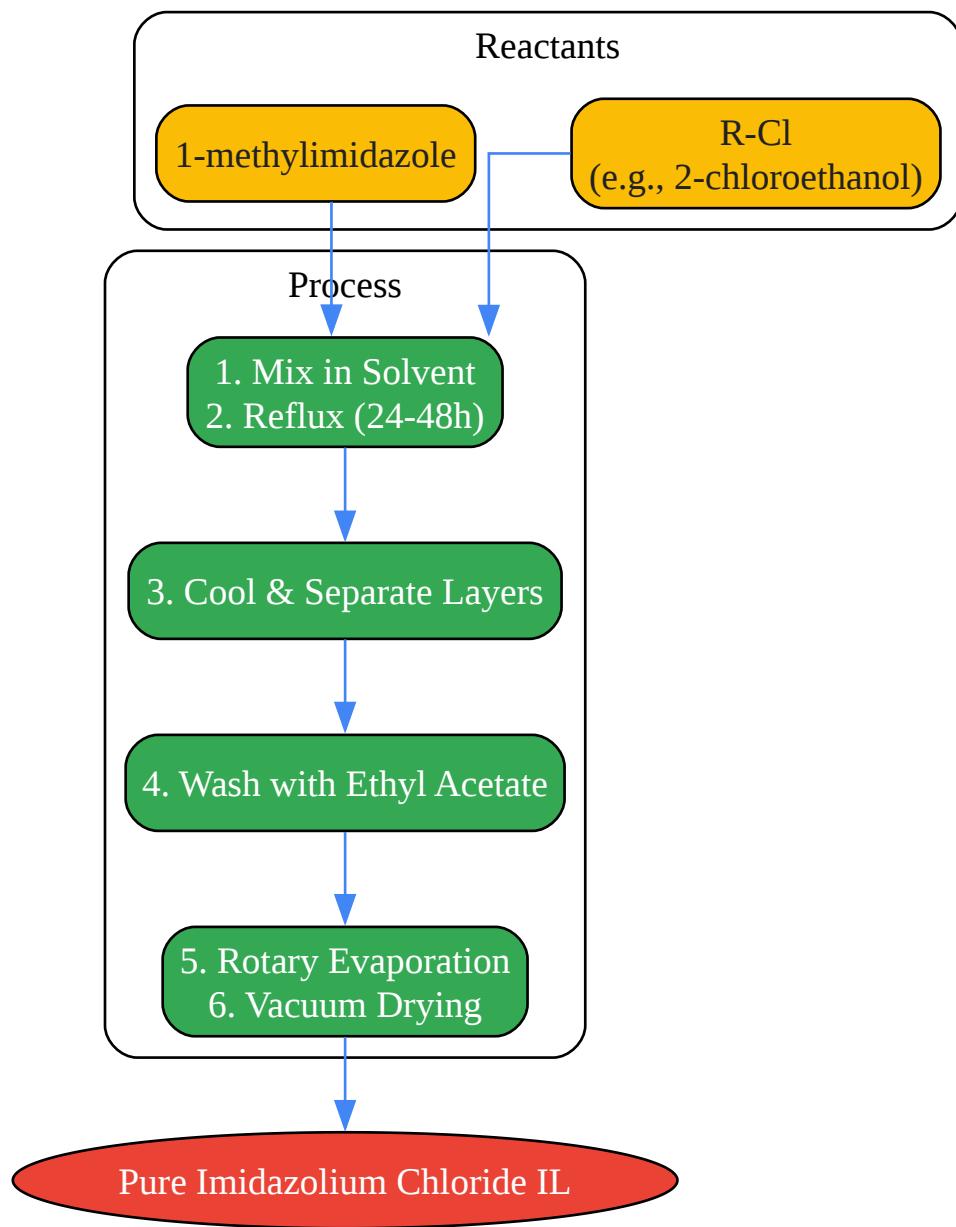
Materials:

- 1-methylimidazole
- Appropriate chloro-reagent:
 - For [HOEtMIM]Cl: 2-chloroethanol
 - For [EMIM]Cl: Chloroethane (requires a pressure vessel) or Ethyl chloride
 - For [BMIM]Cl: 1-chlorobutane
- Solvent (e.g., acetonitrile)
- Ethyl acetate (for washing)

Procedure:

- In a round-bottom flask, dissolve an equimolar amount of 1-methylimidazole and the corresponding chloro-reagent (e.g., 1-chlorobutane) in acetonitrile.
- Reflux the solution for 24-48 hours under an inert atmosphere (e.g., Argon).

- After cooling the reaction mixture to room temperature, two layers may form. The lower layer is the ionic liquid.
- Remove the upper solvent layer. Wash the lower ionic liquid layer multiple times with ethyl acetate to remove any unreacted starting materials.
- Remove the remaining solvent from the purified ionic liquid using a rotary evaporator.
- Dry the final product under high vacuum at an elevated temperature (e.g., 50-70 °C) for at least 24 hours to yield the pure ionic liquid.



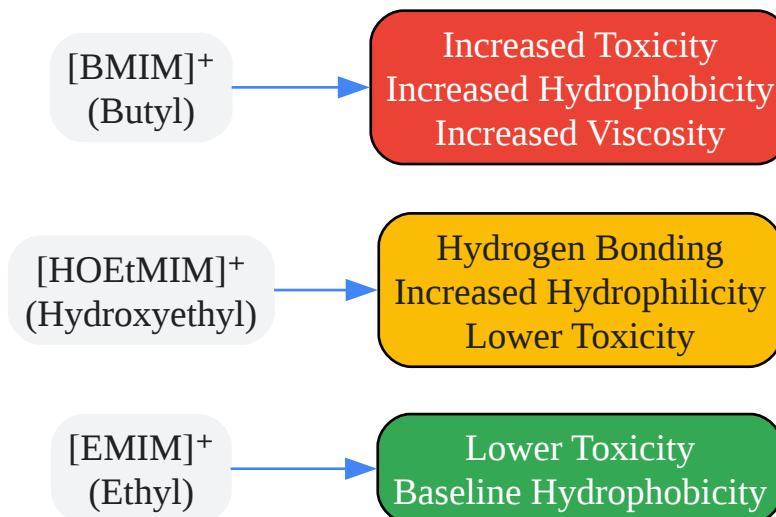
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General workflow for the synthesis of imidazolium chloride ionic liquids.

Structure-Property Relationship and Toxicity Insights

The functional group on the imidazolium cation is a key determinant of the ionic liquid's properties and its environmental impact.

- **Effect of the Hydroxyl Group:** The -OH group in [HOEtMIM]Cl introduces the ability to form hydrogen bonds, which is absent in simple alkyl-substituted cations like [EMIM]⁺ and [BMIM]⁺. This makes [HOEtMIM]Cl more hydrophilic and can enhance its ability to dissolve polar molecules, including certain active pharmaceutical ingredients, and to interact with biomass.[15]
- **Effect of Alkyl Chain Length:** As the alkyl chain length increases from ethyl ([EMIM]Cl) to butyl ([BMIM]Cl), the hydrophobicity of the ionic liquid increases.[15][16] This generally leads to an increase in viscosity and a decrease in density.[15][16][17]
- **Toxicity:** The toxicity of imidazolium-based ILs is a significant consideration. Studies have shown that toxicity is primarily dictated by the cation structure rather than the anion.[18] A well-established trend is that toxicity increases with the length of the alkyl side chain.[19] This is reflected in the GHS classifications, where [BMIM]Cl is classified as "Toxic if swallowed" (H301) and toxic to aquatic life, a more severe classification than the "Harmful if swallowed" (H302) designation for [HOEtMIM]Cl and [EMIM]Cl.[7][10] The primary mechanism of toxicity is believed to be the disruption of cell plasma membranes.[20] While the hydroxyl group on [HOEtMIM]Cl may influence its biological interactions, its overall acute toxicity appears lower than its longer-chain analogue, [BMIM]Cl.

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Logical relationship between cation structure and resulting IL properties.

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